1-Chloro-4-fluoro-2-iodobenzene spectroscopic data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Chloro-4-fluoro-2-iodobenzene*
CAS No.:	*202982-68-1*
Cat. No.:	*B1349869*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **1-Chloro-4-fluoro-2-iodobenzene**

Abstract

1-Chloro-4-fluoro-2-iodobenzene is a polysubstituted aromatic compound of significant interest as a versatile building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical agents. Its utility stems from the distinct reactivity of its three different halogen substituents, allowing for selective and sequential functionalization. Accurate and unambiguous structural confirmation is paramount for its application in complex synthetic pathways. This technical guide provides a comprehensive framework for the spectroscopic characterization of **1-chloro-4-fluoro-2-iodobenzene**, detailing the principles, experimental protocols, and anticipated data for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. This document is intended for researchers, chemists, and quality control specialists who require a deep understanding of how to acquire and interpret spectroscopic data to verify the identity, purity, and structure of this key synthetic intermediate.

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Introduction: The Imperative for Spectroscopic Verification

In the realm of drug development and fine chemical synthesis, the precise molecular architecture of a starting material dictates the outcome of a reaction. For a molecule like **1-chloro-4-fluoro-2-iodobenzene**, where multiple constitutional isomers exist (e.g., 1-chloro-2-fluoro-4-iodobenzene), relying solely on its commercial name or CAS number (202982-68-1) is insufficient. Spectroscopic analysis provides the definitive "fingerprint" of the molecule, confirming the correct substitution pattern on the aromatic ring. This guide explains the causality behind experimental choices and provides a self-validating system of protocols to ensure data integrity and reliable structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the most powerful technique for elucidating the precise connectivity of atoms in a molecule. By probing the magnetic properties of atomic nuclei, primarily ^{1}H (proton) and ^{13}C (carbon-13), we can map the chemical environment of each atom and its relationship to its neighbors.

Expertise in Practice: Experimental Protocol

The quality of NMR data is directly dependent on meticulous sample preparation and parameter selection.

Step-by-Step Methodology for NMR Analysis:

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **1-chloro-4-fluoro-2-iodobenzene**. The compound is a solid at room temperature[1].
  - Dissolve the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$). Causality: $CDCl_3$ is a standard choice due to its excellent solubilizing power for a wide range of organic compounds and its single, well-characterized residual solvent peak at ~7.26 ppm, which does not interfere with the aromatic region of interest[2].

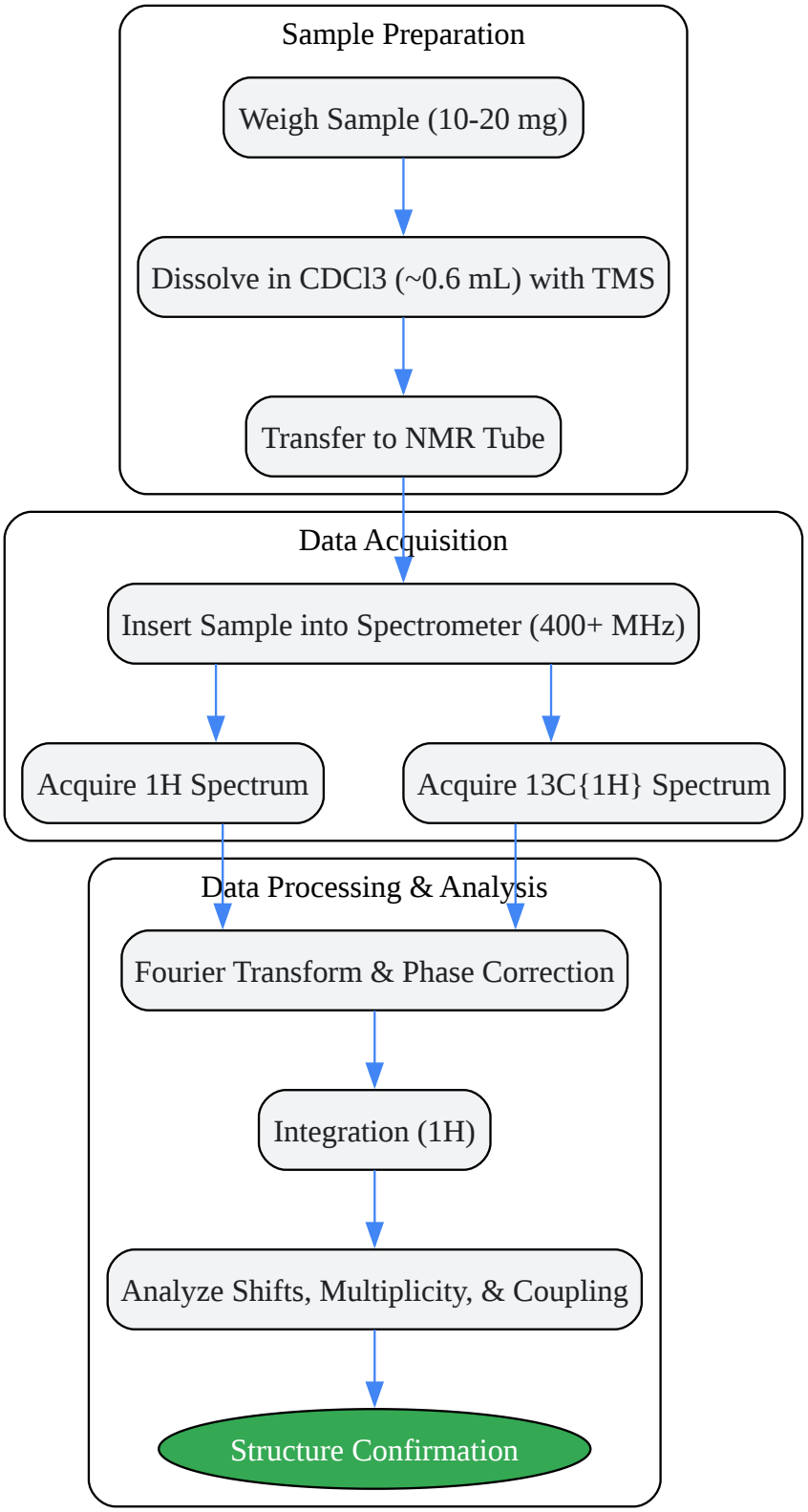
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- Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

- Instrument Setup & Acquisition (^{1}H NMR):
  - Utilize a 400 MHz (or higher) spectrometer to achieve good signal dispersion.
  - Acquire a standard one-dimensional ^{1}H NMR spectrum. Key parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and acquiring 16-32 scans to ensure a good signal-to-noise ratio.
- Instrument Setup & Acquisition (^{13}C NMR):
  - Acquire a proton-decoupled ^{13}C NMR spectrum. This removes C-H coupling, simplifying the spectrum so that each unique carbon appears as a single line (unless coupled to fluorine).
  - A greater number of scans (e.g., 1024 or more) is required due to the low natural abundance of the ^{13}C isotope.

Logical Workflow for NMR Analysis

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Caption: Workflow for NMR sample preparation, data acquisition, and analysis.

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Authoritative Grounding: Anticipated Spectral Data

For **1-chloro-4-fluoro-2-iodobenzene**, we anticipate three distinct signals in the aromatic region of the ^{1}H NMR spectrum and six unique signals in the ^{13}C NMR spectrum. The chemical shifts and coupling patterns are predicted based on the additive effects of the halogen substituents.

^{1}H NMR Predictions:

- The three aromatic protons (H-3, H-5, H-6) will appear as complex multiplets (doublet of doublets, or doublet of doublet of doublets) due to coupling with each other (^{3}JHH, ^{4}JHH) and with the fluorine atom (^{3}JHF, ^{4}JHF).
- H-3: Adjacent to the iodine, this proton is expected to be influenced by both the ortho-iodine and the meta-fluorine.
- H-5: Flanked by fluorine and chlorine, this proton will experience coupling to both H-6 (ortho, $^{3}JHH \approx 8-9$ Hz) and H-3 (meta, $^{4}JHH \approx 2-3$ Hz), as well as coupling to the fluorine (ortho, $^{3}JHF \approx 7-10$ Hz).
- H-6: Coupled to H-5 (ortho, $^{3}JHH \approx 8-9$ Hz) and the fluorine (meta, $^{4}JHF \approx 4-6$ Hz).

^{13}C NMR Predictions:

- Six distinct signals are expected, one for each carbon in the aromatic ring.
- The signals for carbons bonded directly to halogens (C-1, C-2, C-4) will be significantly shifted.
- Crucially, the carbon signals will exhibit splitting due to coupling with the fluorine atom. The C-4 signal will show a large one-bond coupling constant ($^{1}JCF \approx 240-250$ Hz), while other carbons will show smaller two-, three-, and four-bond couplings (^{2}JCF, ^{3}JCF, ^{4}JCF).

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Table 1: Anticipated NMR Data for 1-Chloro-4-fluoro-2-iodobenzene				
Analysis	Atom	Anticipated Chemical Shift (δ, ppm)	Anticipated Multiplicity	Anticipated Coupling Constants (J, Hz)
^{1}H NMR	H-3	~7.6 - 7.8	dd (doublet of doublets)	^{3}JHH, ^{4}JHF
H-5	~7.0 - 7.2	ddd (doublet of doublet of doublets)	^{3}JHH, ^{4}JHH, ^{3}JHF	
H-6	~7.3 - 7.5	ddd (doublet of doublet of doublets)	^{3}JHH, ^{4}JHF	
^{13}C NMR	C-1 (C-Cl)	~120 - 130	d	^{4}JCF
C-2 (C-I)	~90 - 100	d	^{3}JCF	
C-3	~135 - 145	d	^{4}JCF	
C-4 (C-F)	~160 - 165	d	^{1}JCF ≈ 240-250	
C-5	~115 - 125	d	^{2}JCF	
C-6	~130 - 140	d	^{3}JCF	

Note: These are estimated values based on analogous structures like 1-chloro-4-fluorobenzene and 1-fluoro-2-iodobenzene. Actual experimental values are required for confirmation.[3][4][5][6]

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

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Mass spectrometry is an essential technique for determining the molecular weight of a compound and gaining structural insights from its fragmentation patterns. For halogenated compounds, MS is particularly powerful due to the characteristic isotopic signatures of chlorine and bromine.

Expertise in Practice: Experimental Protocol

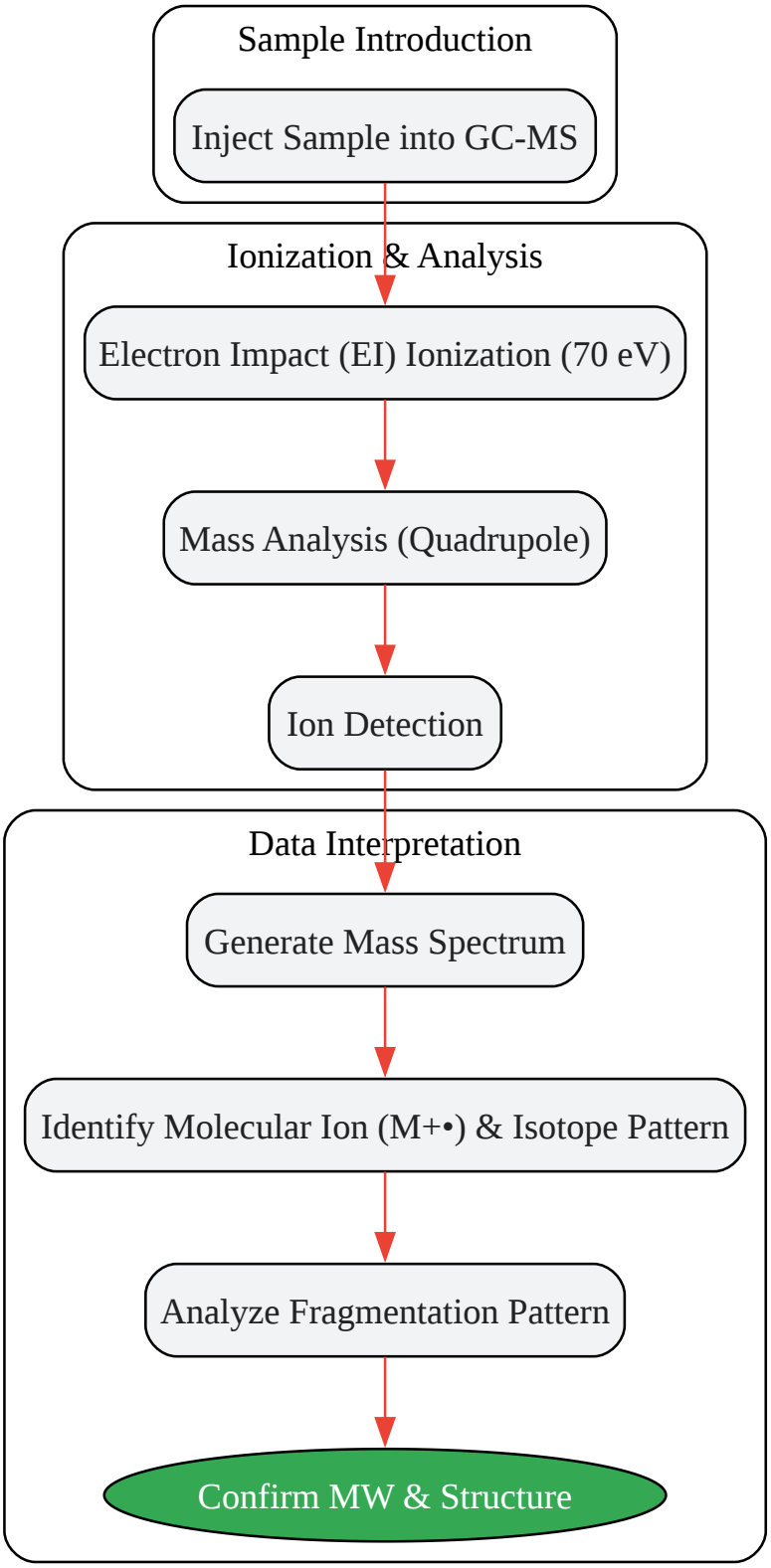
Electron Impact (EI) is a common and robust ionization technique for the analysis of relatively small, volatile, and thermally stable organic molecules.

Step-by-Step Methodology for EI-MS Analysis:

- Sample Introduction: The sample can be introduced via a direct insertion probe or, more commonly, through a Gas Chromatography (GC) system (GC-MS), which provides separation and purification prior to analysis.
- Ionization: In the EI source, the sample is bombarded with high-energy electrons (typically 70 eV). This process ejects an electron from the molecule, creating a positively charged radical cation known as the molecular ion ($M^{+\bullet}$).
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value, generating the mass spectrum.

Logical Workflow for Mass Spectrometry Analysis

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Caption: Workflow for GC-MS sample introduction, analysis, and data interpretation.

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Authoritative Grounding: Anticipated Spectral Data

The mass spectrum of **1-chloro-4-fluoro-2-iodobenzene** will provide two key pieces of information: the molecular weight and the fragmentation pathway.

- Molecular Ion ($M^{+}\bullet$): The molecular formula is C_6H_3ClFI, with a calculated molecular weight of approximately 256.44 g/mol [1][7]. The key feature will be the isotopic pattern of chlorine. Chlorine has two stable isotopes, ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). This results in two molecular ion peaks:
  - $M^{+}\bullet$ peak at m/z corresponding to $C_6H_3{}^{35}ClFI$.
  - $(M+2)^{+}\bullet$ peak at m/z corresponding to $C_6H_3{}^{37}ClFI$, with an intensity that is approximately one-third of the $M^{+}\bullet$ peak. This 3:1 ratio is a definitive signature for a monochlorinated compound.
- Fragmentation: The high energy of EI causes the molecular ion to fragment. The fragmentation pattern is predictable based on bond strengths.[8][9][10]
  - The Carbon-Iodine bond is the weakest C-X bond in the molecule, making the loss of an iodine radical (•I, 127 Da) the most probable initial fragmentation step.
  - Other potential fragments include the loss of a chlorine radical (•Cl) or a fluorine radical (•F), although these are less likely than the loss of iodine.

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Table 2: Anticipated Mass Spectrometry Data for 1-Chloro-4-fluoro-2-iodobenzene			
Anticipated m/z	Relative Intensity	Identity of Fragment	Notes
~258	~33% of M^+•	$[C_6H_3{}^{37}ClFI]^+$•	$(M+2)^+$• peak, confirms presence of one Cl atom
~256	High	$[C_6H_3{}^{35}ClFI]^+$•	Molecular Ion (M^+•)
~129	High	$[C_6H_3ClF]^+$	$[M - I]^+$, loss of iodine radical

Note: Care should be taken during liquid chromatography-mass spectrometry (LC-MS) analysis, as mobile phase additives like formic acid can sometimes induce deiodination in the ESI source, which could complicate spectral interpretation.[11]

Infrared (IR) Spectroscopy: Identifying Functional Groups and Bonding

Infrared (IR) spectroscopy measures the vibrations of bonds within a molecule. It is an excellent technique for identifying the presence of specific functional groups and confirming the overall substitution pattern on an aromatic ring.

Expertise in Practice: Experimental Protocol

For a solid sample, Attenuated Total Reflectance (ATR) is a rapid and reliable method that requires minimal sample preparation.

Step-by-Step Methodology for FTIR-ATR Analysis:

- Background Spectrum: Clean the ATR crystal (typically diamond or germanium) with a suitable solvent (e.g., isopropanol) and allow it to dry completely. Acquire a background

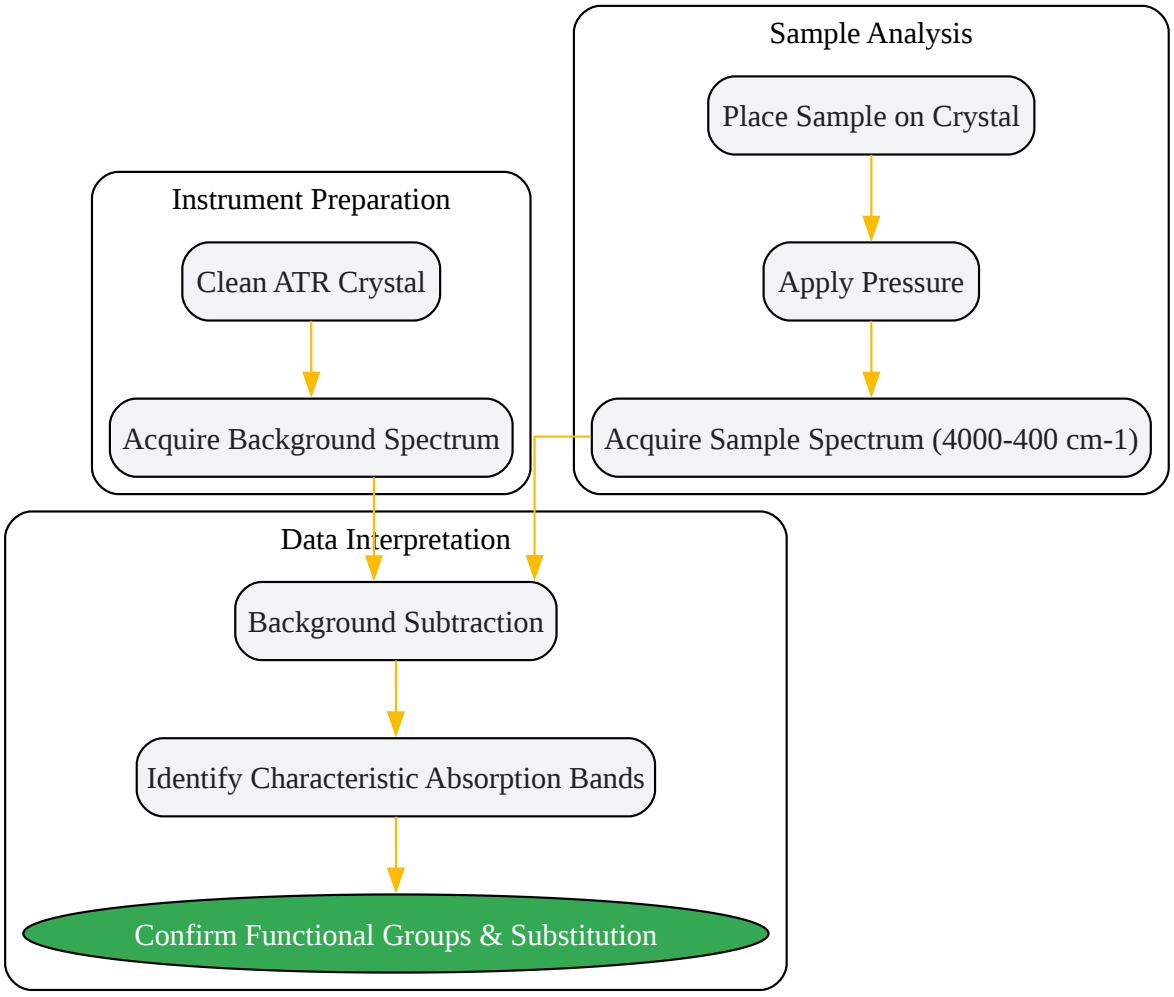
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spectrum of the clean, empty crystal. This is crucial to subtract any atmospheric (CO_2, H_2O) or instrumental signals from the sample spectrum.[12][13]

- Sample Application: Place a small amount of the solid **1-chloro-4-fluoro-2-iodobenzene** sample directly onto the ATR crystal.
- Apply Pressure: Use the pressure arm to apply firm, consistent pressure, ensuring good contact between the sample and the crystal.
- Data Acquisition: Acquire the sample spectrum. Typically, 32-64 scans are averaged to produce a high-quality spectrum over the range of 4000-400 cm^{-1}. The final spectrum is presented in terms of absorbance or transmittance.

Logical Workflow for Infrared Spectroscopy Analysis

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Caption: Workflow for FTIR-ATR sample analysis and data interpretation.

Authoritative Grounding: Anticipated Spectral Data

The IR spectrum of **1-chloro-4-fluoro-2-iodobenzene** will be characterized by several key absorption bands corresponding to the vibrations of its specific bonds and substitution pattern. [14][15]

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Table 3: Anticipated Infrared Absorption Bands for 1-Chloro-4-fluoro-2-iodobenzene		
Anticipated Frequency Range (cm^{-1})	Vibration Type	Assignment
3100 - 3000	C-H Stretch	Aromatic C-H bonds
1600 - 1550	C=C Stretch	Aromatic ring skeletal vibrations
1500 - 1450	C=C Stretch	Aromatic ring skeletal vibrations
1270 - 1200	C-F Stretch	Strong absorption characteristic of aryl fluorides
900 - 800	C-H Out-of-Plane Bend	Characteristic of 1,2,4-trisubstitution pattern
1100 - 1000	C-Cl Stretch	Fingerprint region
< 600	C-I Stretch	Fingerprint region, may be below typical cutoff

Conclusion: A Triad of Spectroscopic Certainty

The unambiguous characterization of **1-chloro-4-fluoro-2-iodobenzene** is not achieved by a single technique but by the synergistic combination of NMR, MS, and IR spectroscopy. Mass spectrometry confirms the correct molecular weight and the presence of a single chlorine atom. Infrared spectroscopy verifies the presence of the aromatic ring and its halogen substituents. Finally, NMR spectroscopy provides the definitive and most detailed evidence, elucidating the precise connectivity and spatial relationship of every atom, confirming the 1-chloro-4-fluoro-2-iodo substitution pattern. Adherence to the rigorous protocols outlined in this guide ensures the generation of high-quality, reliable data, providing researchers with the utmost confidence in the structural integrity of this critical synthetic building block.

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- To cite this document: BenchChem. [1-Chloro-4-fluoro-2-iodobenzene spectroscopic data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349869/docs#1-chloro-4-fluoro-2-iodobenzene-spectroscopic-data]

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